

Application Notes and Protocols for BODIPY FL Hydrazide in Fluorescence Microscopy

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Compound of Interest

Compound Name: *Bodipy FL hydrazide hydrochloride*

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Introduction

BODIPY™ FL hydrazide is a bright, green-fluorescent dye with a high quantum yield and excellent photostability, making it a valuable tool in fluorescence microscopy.[1] Its key feature is the hydrazide functional group, which readily reacts with aldehydes and ketones to form stable hydrazone bonds.[2][3] This reactivity makes it an ideal probe for labeling and visualizing biomolecules containing carbonyl groups, particularly glycoproteins and polysaccharides, as well as for detecting lipid peroxidation and carbonyl modifications on proteins.[2][4] These application notes provide detailed protocols for using BODIPY FL hydrazide in various fluorescence microscopy applications.

Physicochemical and Spectral Properties

BODIPY FL hydrazide exhibits exceptional photophysical properties that contribute to its bright and stable fluorescent signal, which is crucial for high-quality imaging. Its fluorescence is relatively insensitive to solvent polarity and pH, providing consistent performance across various experimental conditions.[5][6]

Property	Value	Reference
Excitation Maximum (λ_{ex})	~495-503 nm	[2]
Emission Maximum (λ_{em})	~509-516 nm	[2]
Molar Extinction Coefficient (ϵ)	~92,000 $\text{cm}^{-1}\text{M}^{-1}$	[7][8]
Quantum Yield (Φ)	~0.97	[7]
Molecular Weight	306.12 g/mol	[2][9]
Solubility	Soluble in DMSO and methanol. Poorly soluble in water (6.9 mg/mL).	[2][7][8][9]
Appearance	Brown to red solid	[9]

Applications in Fluorescence Microscopy

The primary application of BODIPY FL hydrazide in fluorescence microscopy is the detection of aldehydes and ketones. This can be exploited to visualize various cellular components and processes:

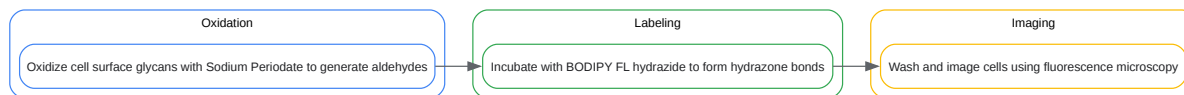
- **Glycoprotein and Polysaccharide Labeling:** Cell surface and intracellular glycans can be oxidized with sodium periodate to generate aldehyde groups, which are then specifically labeled with BODIPY FL hydrazide.[2][4]
- **Detection of Carbonyl Compounds:** It can be used to detect the presence of aldehydes and ketones in various biomolecules.[2]

Experimental Protocols

Labeling of Cell Surface Glycoproteins

This protocol details the steps for labeling glycoproteins on the surface of live or fixed cells.

Workflow for Labeling of Cell Surface Glycoproteins



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Caption: Workflow for fluorescent labeling of cell surface glycoproteins.

Materials:

- BODIPY FL hydrazide (stock solution of 1-10 mM in anhydrous DMSO)
- Sodium periodate (NaIO_4)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Reaction Buffer: 0.1 M Sodium Acetate, pH 5.5[4]
- Cell culture medium
- Coverslips or imaging plates

Protocol:

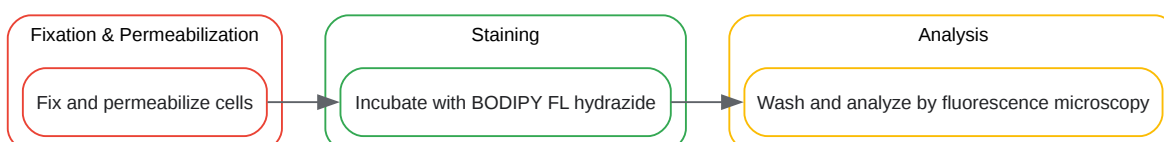
- Cell Preparation:
 - For adherent cells, grow cells on sterile coverslips or in imaging plates to 70-80% confluency.[10]
 - For suspension cells, wash the cells with PBS and adjust the cell density.
- Oxidation (for glycoproteins):
 - Wash the cells twice with cold PBS.
 - Prepare a fresh solution of 1 mM sodium periodate in PBS.

- Incubate the cells with the sodium periodate solution for 15-20 minutes at 4°C in the dark. This step oxidizes the vicinal diols of sialic acid residues to aldehydes.
- Wash the cells three times with PBS to remove the oxidizing agent.
- Labeling:
 - Prepare a working solution of 1-5 μ M BODIPY FL hydrazide in PBS or serum-free medium from the stock solution.^{[5][10]}
 - Incubate the cells with the BODIPY FL hydrazide working solution for 30-60 minutes at room temperature in the dark.
- Washing:
 - Wash the cells three to five times with PBS to remove unbound dye.^{[5][10]}
- Imaging:
 - Mount the coverslips on a slide with mounting medium or add fresh medium/PBS to the imaging plate.
 - Image the cells using a fluorescence microscope with appropriate filters for green fluorescence (Excitation: ~495 nm, Emission: ~515 nm).

General Staining of Aldehydes and Ketones in Fixed Cells

This protocol is for the general detection of carbonyl groups in fixed cells.

Workflow for Staining of Aldehydes and Ketones in Fixed Cells



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Caption: General workflow for staining carbonyl groups in fixed cells.

Materials:

- BODIPY FL hydrazide (stock solution of 1-10 mM in anhydrous DMSO)
- 4% Paraformaldehyde (PFA) in PBS
- 0.1-0.5% Triton X-100 in PBS (for permeabilization)
- PBS, pH 7.4

Protocol:

- Cell Fixation:
 - Grow cells on coverslips.
 - Wash cells with PBS.
 - Fix the cells with 4% PFA for 15 minutes at room temperature.[\[10\]](#)
 - Wash the cells three times with PBS.
- Permeabilization (Optional):
 - If targeting intracellular structures, permeabilize the cells with 0.1-0.5% Triton X-100 in PBS for 10-15 minutes at room temperature.
 - Wash the cells three times with PBS.
- Staining:
 - Prepare a working solution of 1-10 μ M BODIPY FL hydrazide in PBS.[\[10\]](#)
 - Incubate the fixed (and permeabilized) cells with the working solution for 30-60 minutes at room temperature, protected from light.

- Washing:
 - Wash the cells three to five times with PBS to remove excess dye.
- Imaging:
 - Mount the coverslips and image as described in the previous protocol.

Data Presentation and Interpretation

The fluorescence intensity observed with BODIPY FL hydrazide staining is proportional to the number of accessible aldehyde and ketone groups. Quantitative analysis can be performed by measuring the mean fluorescence intensity of cells or specific regions of interest using image analysis software. It is important to include appropriate controls, such as cells not treated with sodium periodate (for glycoprotein labeling) or unstained cells, to assess background fluorescence. BODIPY dyes are known for their high signal-to-noise ratio, which is beneficial for detecting low-abundance targets.^[1]

Troubleshooting

- High Background:
 - Ensure thorough washing after staining to remove all unbound dye.
 - Reduce the concentration of BODIPY FL hydrazide.
 - If using a high concentration of the dye from a DMSO stock, ensure the final DMSO concentration in the staining solution is low (<0.5%) to prevent cell damage or artifacts.
- Weak Signal:
 - Increase the concentration of BODIPY FL hydrazide or the incubation time.
 - For glycoprotein labeling, ensure the sodium periodate solution is fresh and the oxidation step is performed correctly.
 - Check the fluorescence microscope's filter sets to ensure they are optimal for BODIPY FL.

- Photobleaching:
 - Although BODIPY dyes are generally photostable, minimize the exposure of stained samples to light.^[1] Use an anti-fade mounting medium for fixed cell imaging.

Concluding Remarks

BODIPY FL hydrazide is a versatile and robust fluorescent probe for the detection of carbonyl-containing biomolecules in fluorescence microscopy. Its bright, stable fluorescence and specific reactivity make it an excellent choice for visualizing glycoproteins, polysaccharides, and other molecules of interest in both live and fixed cells. The protocols provided here serve as a starting point, and optimization may be necessary for specific cell types and experimental conditions.

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References

- 1. probes.bocsci.com [probes.bocsci.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Glycan Labeling - Creative Biolabs [creative-biolabs.com]
- 4. help.lumiprobe.com [help.lumiprobe.com]
- 5. benchchem.com [benchchem.com]
- 6. BODIPY Dye Series—Section 1.4 | Thermo Fisher Scientific - HK [thermofisher.com]
- 7. lumiprobe.com [lumiprobe.com]
- 8. help.lumiprobe.com [help.lumiprobe.com]
- 9. BODIPY FL hydrazide | CAS#: 178388-71-1 | green-fluorescent dye | InvivoChem [invivochem.com]
- 10. probes.bocsci.com [probes.bocsci.com]

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